

minimizing tungsten slime production in wolframite grinding

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Compound of Interest

Compound Name: Wolframite

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Technical Support Center: Wolframite Grinding

Welcome to the technical support center for researchers and scientists. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the grinding of **wolframite** ore, with a specific focus on minimizing the production of tungsten slime.

Frequently Asked Questions (FAQs)

Q1: What is tungsten slime and why is it problematic?

Tungsten slime refers to the generation of extremely fine mineral particles (e.g., $<20\text{ }\mu\text{m}$) during the grinding process.[1] **Wolframite** is a brittle mineral, making it susceptible to over-grinding, which leads to the formation of these slimes.[2][3][4] This is problematic because the fine and ultrafine fractions of **wolframite** are difficult to recover using conventional gravity separation methods, leading to significant tungsten losses in tailings.[2][5][6]

Q2: Which type of grinding mill is best for minimizing slime production?

For grinding brittle minerals like **wolframite**, a rod mill is often recommended over a ball mill.[2][3] Rod mills provide a more uniform particle size distribution and help prevent over-crushing and over-grinding, which are primary causes of slime generation.[4][7] Grate-discharge type rod mills are particularly effective where over-grinding is a serious concern.[7]

Q3: Should I use wet or dry grinding for wolframite?

Wet grinding is generally preferred for **wolframite**. The key advantages of wet grinding in this context include:

- **Finer Particle Size Achievement:** Wet milling can produce finer particles when necessary for liberation.[\[8\]](#)[\[9\]](#)
- **Temperature Control:** The liquid acts as a coolant, preventing material overheating.[\[8\]](#)
- **Introduction of Reagents:** It allows for the easy introduction of chemical additives, such as dispersants, which can help control slime properties.[\[10\]](#)
- **Reduced Dust:** This creates a safer and cleaner working environment.[\[8\]](#)

While dry grinding can be faster and more cost-effective in some scenarios, the benefits of wet grinding in controlling particle size and allowing for chemical modification are crucial for minimizing tungsten slime issues.[\[8\]](#)[\[10\]](#)

Q4: How do grinding process parameters affect slime generation?

Several parameters significantly influence the grinding process and, consequently, slime production. Optimizing these is critical.[\[11\]](#)

- **Grinding Time:** This is a highly significant factor. Excessive grinding time directly leads to the over-grinding of liberated minerals, increasing the yield of ultrafine particles.[\[12\]](#)[\[13\]](#)
- **Grinding Concentration (Pulp Density):** The solid concentration in the mill affects the viscosity of the slurry and the grinding efficiency. An optimal concentration must be determined experimentally.[\[13\]](#)
- **Mill Filling Rate:** The volume of the mill occupied by the grinding media impacts the grinding action (attrition vs. impact) and efficiency.[\[12\]](#)
- **Mill Rotational Speed:** This parameter has a less significant effect compared to time and filling rate but still contributes to the overall grinding efficiency.[\[12\]](#)[\[13\]](#)

Troubleshooting Guide

Problem: My tungsten recovery rate is low, and I observe a high quantity of fine particles in the tailings.

This issue is a classic symptom of excessive slime production during the grinding stage. Below are potential causes and solutions.

Potential Cause	Recommended Solution
Over-grinding	Wolframite's brittle nature means it can be easily crushed into fine slimes. [2] [3] Reduce grinding time and consider a staged grinding approach. In staged grinding, the ore is ground in stages, with separation steps (like jigging) in between to remove liberated tungsten minerals early, preventing them from being over-ground in subsequent stages. [3] [7] [14]
Incorrect Mill Type	Ball mills can exacerbate the over-grinding of brittle minerals. If you are using a ball mill, consider switching to a rod mill, which is known to produce a more uniform particle size and reduce the creation of fines. [2] [4]
Sub-optimal Particle Size	Grinding too finely in an attempt to achieve full liberation can be counterproductive, as it increases slime losses. [2] [15] An optimal grinding fineness for one process was determined to be -74 μm with a content of 46% to maintain high recovery rates. [2] The ideal particle size distribution must balance mineral liberation with recovery efficiency. [16]
Pulp Aggregation/Flocculation	Fine particles can aggregate, trapping valuable minerals and making separation difficult. The use of a dispersant, such as sodium silicate, during wet grinding can prevent this. Sodium silicate helps disperse siliceous gangue and slimes by altering the surface charge of particles, leading to electrostatic repulsion. [17] [18]

Experimental Protocols

Protocol: Evaluating Grinding Methods to Minimize Slime

This protocol outlines a single-factor test to compare different grinding conditions.

Objective: To determine the optimal grinding method (e.g., rod vs. ball mill) and parameters (e.g., grinding time) that minimize the production of tungsten slime (<20 μm fraction) while achieving adequate mineral liberation.

Methodology:

- Sample Preparation:
 - Obtain a representative sample of crushed **wolframite** ore.
 - Use a jaw crusher to reduce the ore to a consistent feed size (e.g., -5 mm).[\[19\]](#)
 - Split the sample into multiple identical sub-samples for each experimental run to ensure consistency.
- Grinding Test:
 - Setup: Prepare both a laboratory-scale rod mill and a ball mill.
 - Parameters: Define a set of parameters to test. Start with grinding time as the primary variable (e.g., 4, 6, 8, 10 minutes).[\[12\]](#) Keep other parameters constant:
 - Mill Rotational Speed: 60% of critical speed.[\[12\]](#)
 - Mill Filling Rate: 35%.[\[12\]](#)
 - Grinding Concentration (for wet grinding): 70% solids by weight.[\[13\]](#)
 - Execution: For each mill type, perform grinding runs for each specified time interval. If testing additives, prepare a solution (e.g., sodium silicate at 1000 g/t) and use it as the liquid for wet grinding.
- Analysis:

- Particle Size Distribution (PSD): After each run, carefully discharge the ground product. Perform wet and dry sieving to separate the particles into different size fractions. Use a laser particle size analyzer to accurately quantify the amount of slime (e.g., the percentage of particles <20 µm).
- Tungsten Assay: Analyze the tungsten (WO₃) content in each size fraction to understand the distribution of the valuable mineral and calculate recovery losses in the slime fraction.
- Data Evaluation:
 - Compile the PSD and assay data into tables.
 - Plot the percentage of slime generated against grinding time for each mill type.
 - Identify the conditions that produce the lowest percentage of slime while still achieving the target liberation size for effective downstream separation.

Data Presentation

Table 1: Example of Grinding Parameter Optimization

The following data, adapted from a study on phosphate ore, illustrates how process parameters can be optimized to maximize the yield of desired particle sizes and reduce slimes. A similar approach can be applied to **wolframite**.

Parameter	Optimized Value
Grinding Time (t)	5.1 min
Occupied Volume of Balls (v)	42.6 %
Rotational Speed (% of Critical) (s)	81.2 %
Solid Concentration (c)	50.7 %
Predicted Result	Maximum Target Particle Yield: 87.6%

(Source: Adapted from a study on controlling grinding parameters to reduce slimes in phosphate ore)[\[11\]](#)

Table 2: Recovery Rates from Different Wolframite Processes

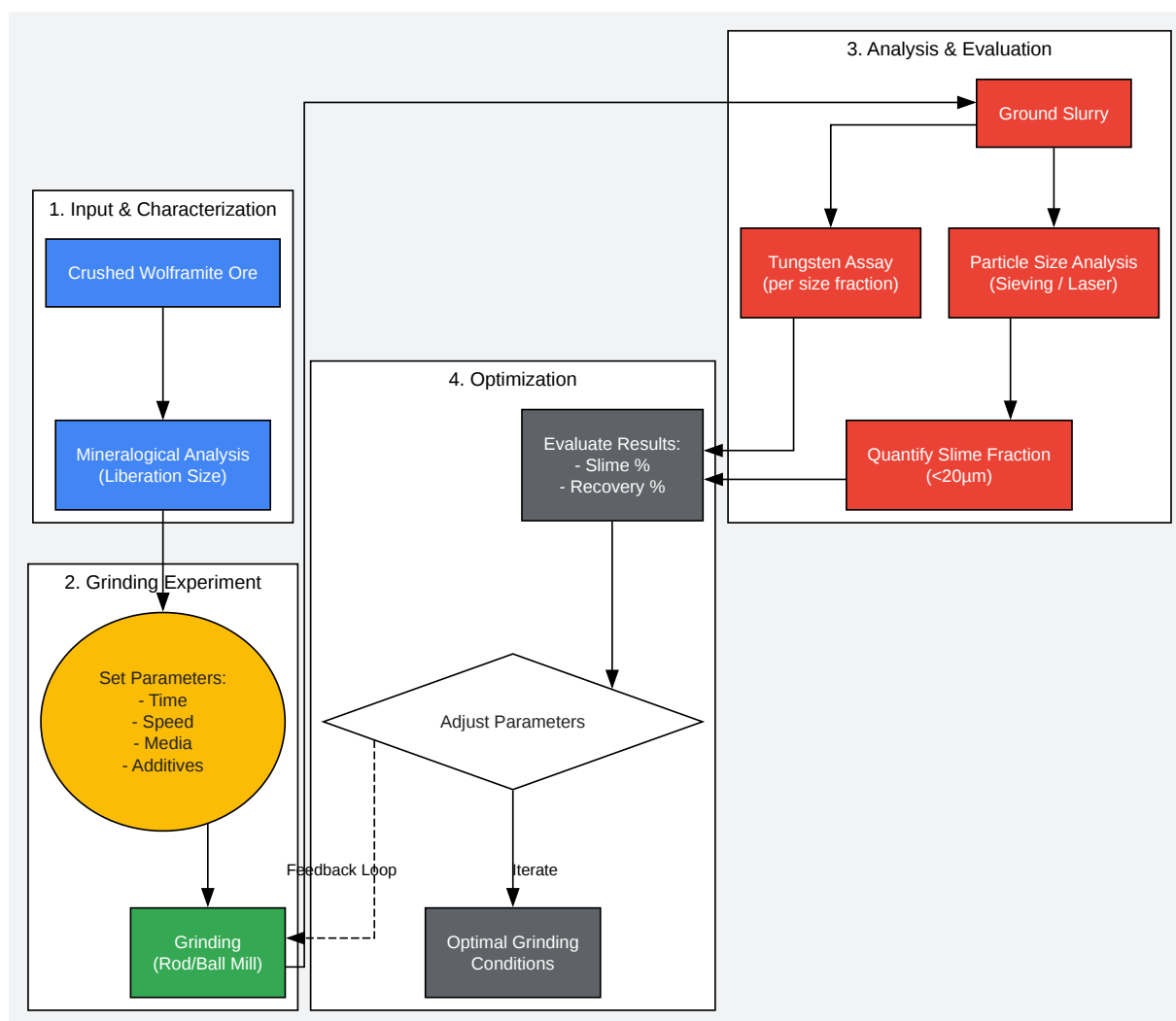
This table shows typical recovery results from different stages or processes, highlighting the challenges of fine particle recovery.

Process Description	WO ₃ Grade in Concentrate	WO ₃ Recovery Rate	Reference
Standard Wolframite Concentration (with magnetic separation for slimes)	60.76%	91.42%	[2]
Recycling Fine Wolframite Slime (Flotation-Centrifugal Process)	36.87%	62.90%	[5]

Visualizations

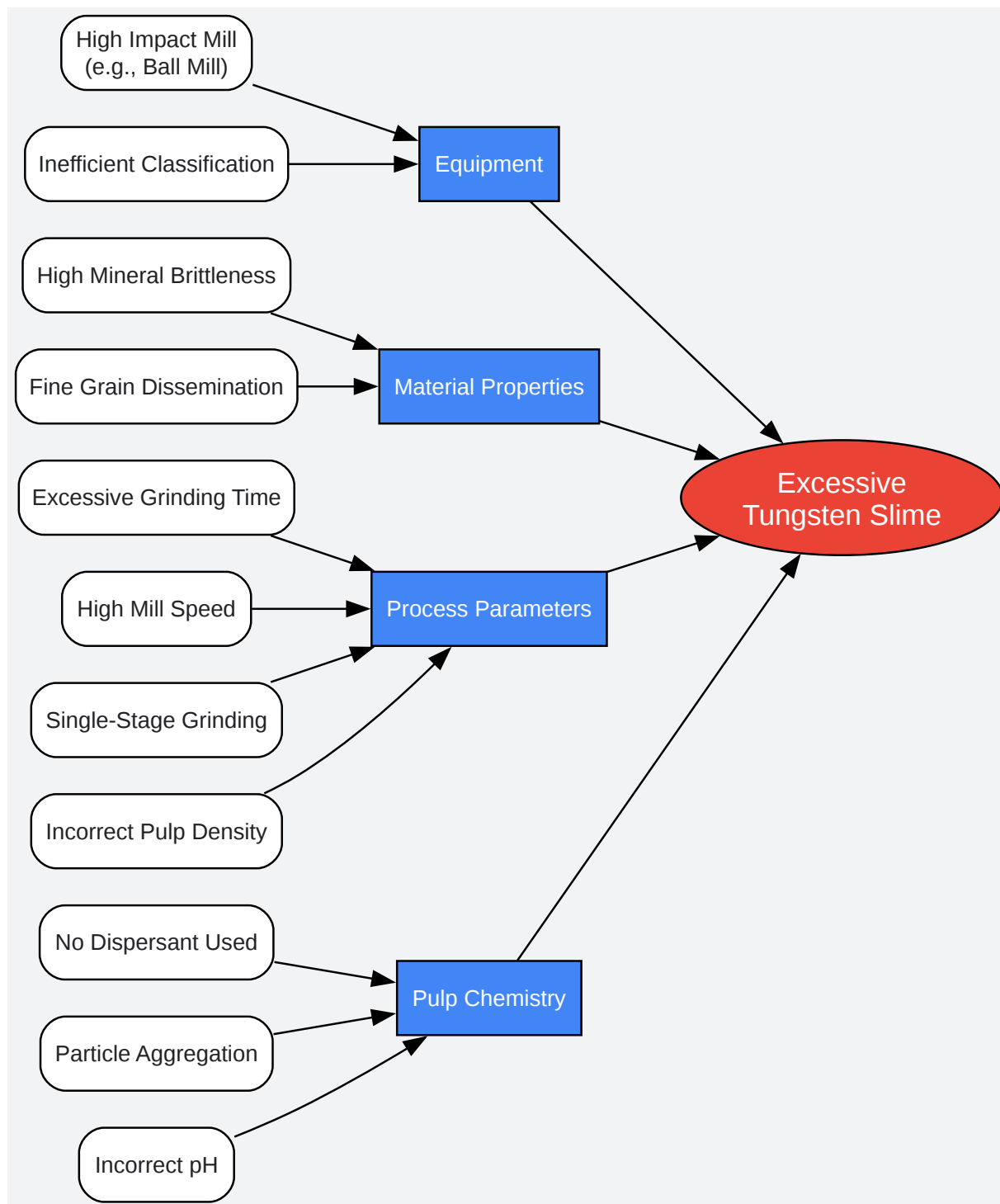
Logical & Experimental Workflows

The following diagrams illustrate the key relationships and processes involved in optimizing **wolframite** grinding.



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Caption: Workflow for optimizing **wolframite** grinding to minimize slime.



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Caption: Cause-and-effect diagram of factors leading to tungsten slime.

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